

An In-depth Technical Guide to 2-Butanone 2,4-dinitrophenylhydrazone

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Compound of Interest

Compound Name: 2-Butanone 2,4-Dinitrophenylhydrazone

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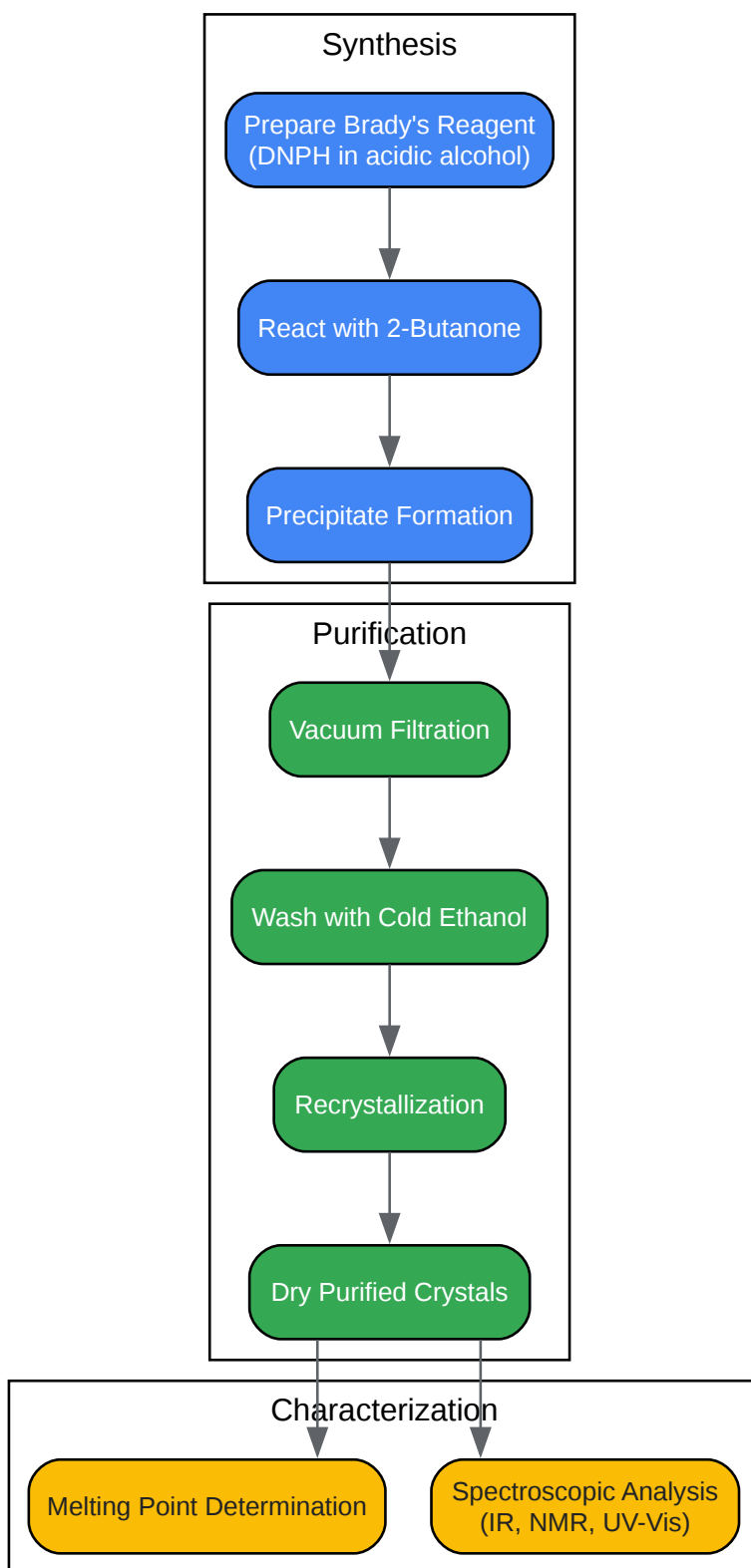
This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of **2-Butanone 2,4-dinitrophenylhydrazone**. This derivative is of significant interest in analytical chemistry for the qualitative and quantitative identification of 2-butanone and other carbonyl compounds.

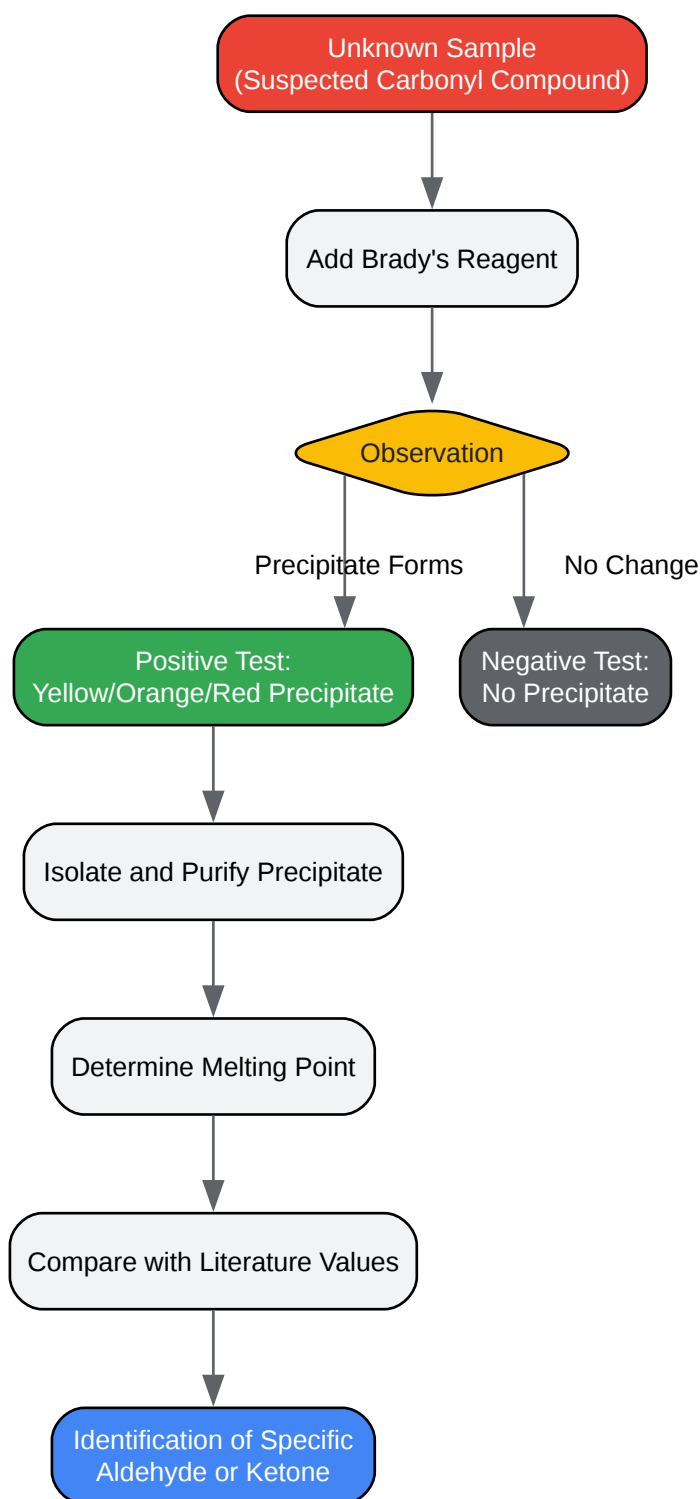
Chemical Structure and Properties

2-Butanone 2,4-dinitrophenylhydrazone is formed through a condensation reaction between 2-butanone (also known as methyl ethyl ketone or MEK) and 2,4-dinitrophenylhydrazine (DNPH).[1] The reaction involves the nucleophilic addition of the amino group of DNPH to the carbonyl carbon of 2-butanone, followed by the elimination of a water molecule to form a hydrazone.[2] This reaction is a classic test for identifying aldehydes and ketones.[3][4]

The structure of **2-Butanone 2,4-dinitrophenylhydrazone** is characterized by the presence of a dinitrophenyl ring attached to a hydrazone group, which is in turn bonded to the carbon skeleton of 2-butanone.

Chemical Structure Diagram





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References

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